

4-O-Demethylisokadsurenin D: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B14749493

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-O-Demethylisokadsurenin D is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. Isolated from plant species such as *Piper kadsura* and *Magnolia ovata*, this molecule has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **4-O-Demethylisokadsurenin D**, intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **4-O-Demethylisokadsurenin D** is presented below. It is important to note that while the molecular formula and weight have been established, specific experimental data for properties such as melting point, boiling point, and solubility are not widely available in the current literature.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ O ₅	-
Molecular Weight	342.39 g/mol	-
CAS Number	89104-59-6	[1]
Class	Lignan	[2]
Natural Sources	Piper kadsura, Magnolia ovata	[3][2]

Spectroscopic Data

Detailed spectroscopic data is essential for the unequivocal identification and characterization of natural products. At present, specific ¹H NMR, ¹³C NMR, and mass spectrometry data for **4-O-Demethylisokadsurenin D** are not readily available in public databases. Researchers undertaking the isolation or synthesis of this compound will need to perform these analyses to confirm its structure. General chemical shift ranges for lignans can be used as a preliminary guide for spectral interpretation.

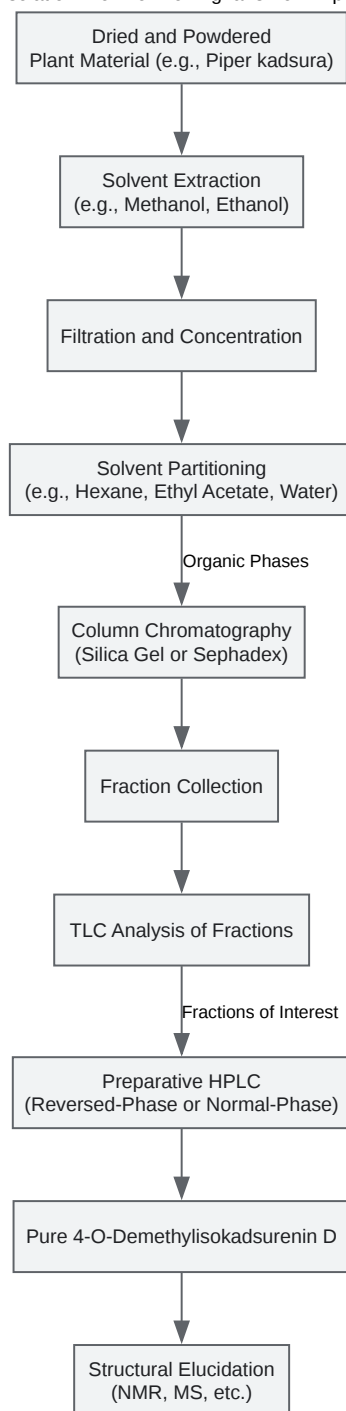
Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **4-O-Demethylisokadsurenin D** are not explicitly described in the available literature. However, general methodologies for working with lignans and isolating compounds from Piper species can be adapted.

General Isolation Workflow from Piper Species

A general workflow for the isolation of lignans from plant material, such as Piper kadsura, typically involves several stages of extraction and chromatography. The following diagram illustrates a common approach.

General Isolation Workflow for Lignans from Piper Species



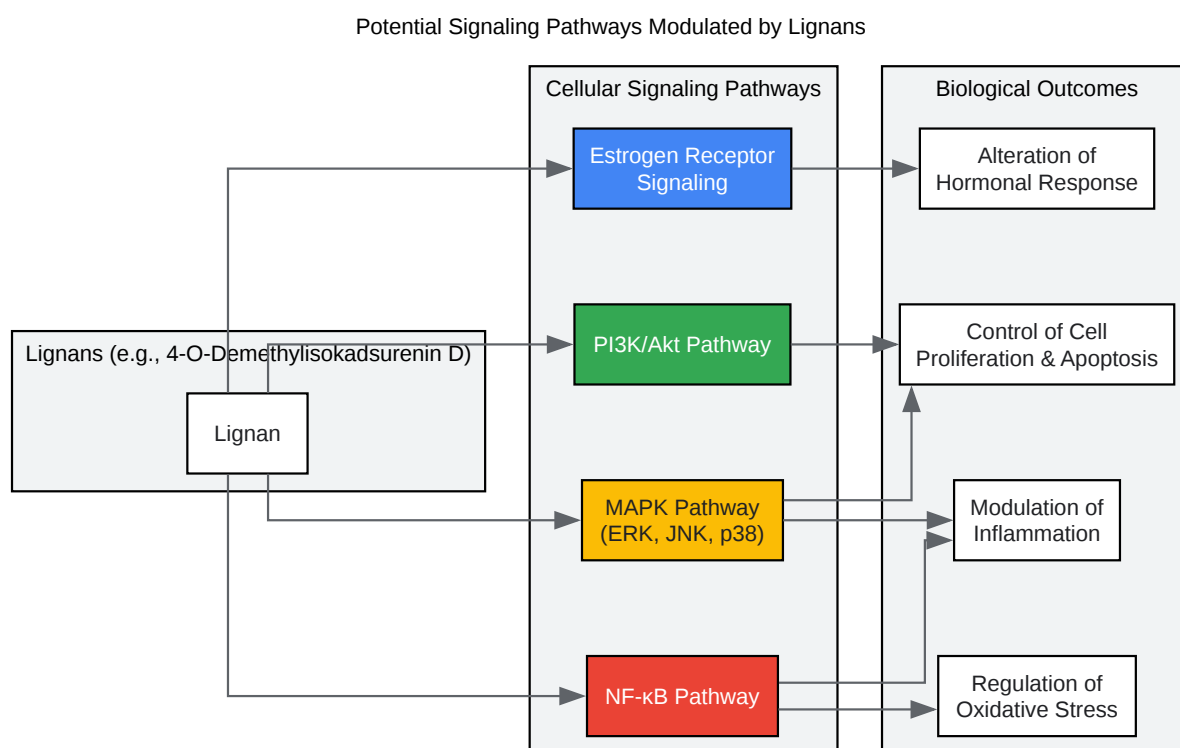
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Caption: A generalized workflow for the isolation of lignans.

Biological Activities and Signaling Pathways

While specific studies on the biological activities and mechanisms of action of **4-O-Demethylisokadsurenin D** are limited, the broader class of lignans is known to exhibit a range of pharmacological effects, including anti-inflammatory, antioxidant, and cytotoxic activities.[4] [5] These effects are often attributed to the modulation of key signaling pathways.

Lignans have been reported to influence several critical cellular signaling cascades. A potential area of investigation for **4-O-Demethylisokadsurenin D** would be its effect on pathways commonly modulated by other lignans. The diagram below illustrates some of the key signaling pathways that are often affected by this class of compounds.



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Caption: Key signaling pathways potentially modulated by lignans.

Conclusion

4-O-Demethylisokadsurenin D represents a promising natural product for further scientific investigation. This guide consolidates the currently available chemical and physical data for this compound. However, a significant gap in the literature exists regarding its specific physicochemical properties, detailed spectroscopic data, and comprehensive biological activity profile. Further research, including the isolation or synthesis of **4-O-Demethylisokadsurenin D** to enable detailed characterization and biological screening, is warranted to fully elucidate its therapeutic potential. The information and generalized protocols provided herein offer a starting point for researchers dedicated to advancing the understanding of this and other related lignan compounds.

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